

# Personal protective equipment for handling 2-Benzoylbenzoic Acid

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## *Compound of Interest*

Compound Name: 2-Benzoylbenzoic Acid

Cat. No.: B160740

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## Essential Safety and Handling Guide for 2-Benzoylbenzoic Acid

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **2-Benzoylbenzoic Acid**, including detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans.

### Chemical and Physical Properties

Property	Value
CAS Number	85-52-9 <a href="#">[1]</a>
Molecular Formula	C14H10O3 <a href="#">[2]</a>
Molecular Weight	226.23 g/mol
Appearance	Off-white to beige powder/crystalline powder <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	126-129 °C <a href="#">[4]</a>
Boiling Point	257-265 °C
Solubility	Very soluble in alcohol and ether; soluble in hot benzene. <a href="#">[2]</a>

## Hazard Identification and Classification

Hazard Statement	GHS Classification
H315: Causes skin irritation	Skin Corrosion/Irritation, Category 2 <a href="#">[1]</a> <a href="#">[6]</a>
H319: Causes serious eye irritation	Serious Eye Damage/Eye Irritation, Category 2 <a href="#">[1]</a> <a href="#">[6]</a>
H335: May cause respiratory irritation	Specific target organ toxicity (single exposure), Category 3 (Respiratory system) <a href="#">[1]</a> <a href="#">[4]</a>
May be harmful if swallowed	Acute Oral Toxicity, Category 5 <a href="#">[5]</a>

## Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The following equipment is mandatory when handling **2-Benzoylbenzoic Acid**.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use and use proper removal techniques.[4] [7]	To prevent skin contact and irritation.[1][3][6]
Eye Protection	Safety glasses with side-shields or chemical safety goggles.[3][7][8]	To protect eyes from dust particles and splashes, preventing serious irritation.[1][3][6]
Skin and Body Protection	Lab coat or other protective clothing to prevent skin exposure.[3][7][8]	To minimize the risk of skin contact with the chemical.
Respiratory Protection	NIOSH-approved N95 (US) or P1 (EN 143) dust mask if dust formation is likely.[4] Work in a well-ventilated area, preferably under a chemical fume hood. [3][7]	To prevent inhalation of dust, which can cause respiratory tract irritation.[1][3][4]

## Operational and Handling Plan

A systematic approach to handling **2-Benzoylbenzoic Acid** is crucial for safety and to maintain the integrity of your research.

### Step 1: Preparation and Engineering Controls

- Ensure a well-ventilated work area. A chemical fume hood is highly recommended.[3][7]
- Locate the nearest safety shower and eyewash station before beginning work.[1]
- Have all necessary PPE readily available and in good condition.

### Step 2: Handling the Chemical

- Avoid generating dust.[3][7][8]
- Wash hands thoroughly after handling.[3][8][9]
- Keep the container tightly closed when not in use.[3][8]
- Avoid contact with skin, eyes, and clothing.[3][8]
- Do not ingest or inhale the substance.[3][8]

#### Step 3: Storage

- Store in a cool, dry, well-ventilated area.[1][3]
- Keep the container tightly closed.[1][3]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][9]

## Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

#### Waste Characterization:

- **2-Benzoylbenzoic Acid** should be treated as hazardous chemical waste.

#### Disposal Procedure:

- Collection:
  - Collect waste **2-Benzoylbenzoic Acid** and any contaminated materials (e.g., gloves, weighing paper) in a suitable, clean, dry, and closed container.[3]
- Labeling:
  - Clearly label the waste container with its contents ("Hazardous Waste: **2-Benzoylbenzoic Acid**").

- Storage of Waste:
  - Store the waste container in a designated, well-ventilated area, away from incompatible materials.
- Final Disposal:
  - Arrange for disposal through a licensed and approved waste disposal company.[[7](#)]
  - One recommended disposal method is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[[4](#)]
  - Do not dispose of **2-Benzoylbenzoic Acid** down the drain or in regular trash.[[1](#)][[7](#)]

## Emergency Procedures

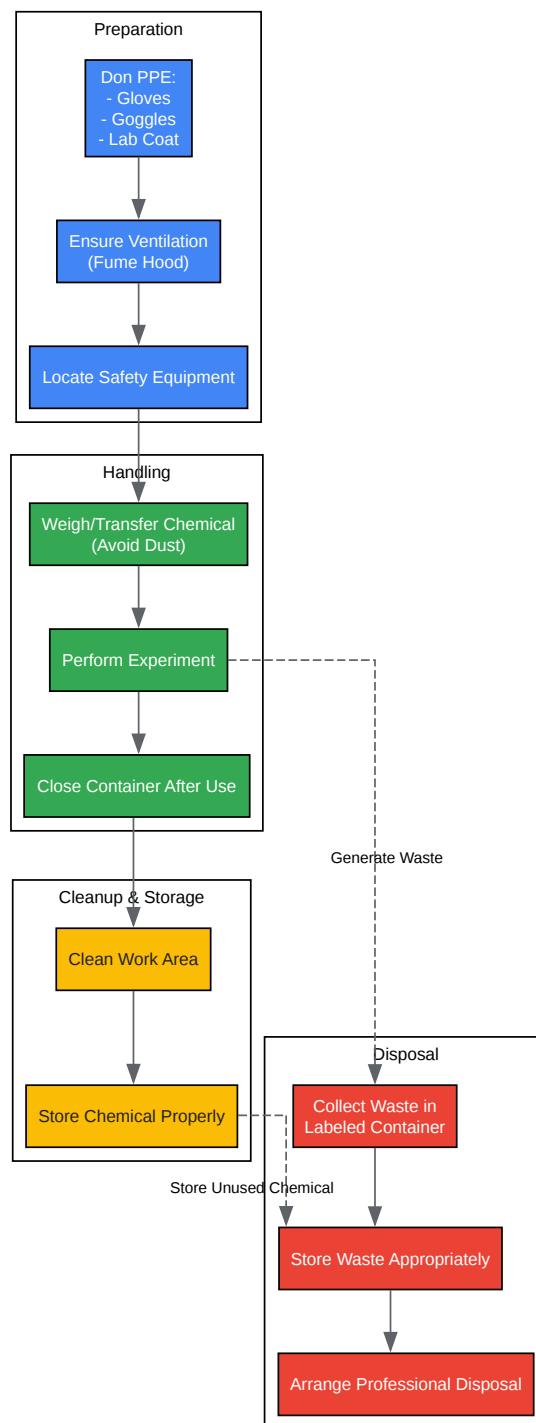
### First Aid Measures

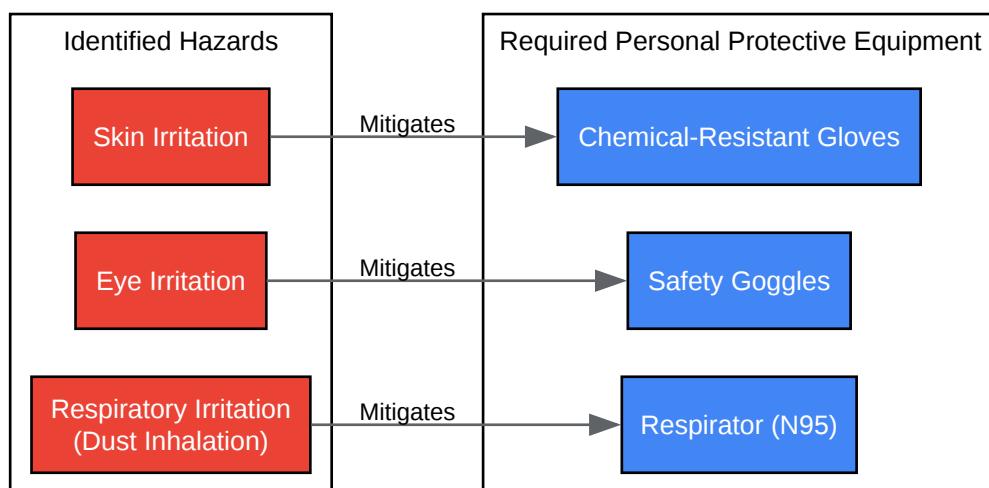
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately. <a href="#">[3]</a>
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. <a href="#">[1]</a> <a href="#">[3]</a>
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. <a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. <a href="#">[3]</a>

## Spill Response

- Evacuate the immediate area.
- Ventilate the area of the spill.
- Wear appropriate PPE as outlined above.
- Contain the spill. Carefully sweep up the solid material, avoiding dust generation.[\[1\]](#)[\[3\]](#)
- Collect the spilled material into a suitable, closed container for disposal.[\[1\]](#)[\[3\]](#)
- Clean the spill area with soap and water.
- Dispose of all contaminated materials as hazardous waste.

## Visual Workflow for Handling 2-Benzoylbenzoic Acid





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